

Methyl Red: A Superior Choice for Specific Analytical and Microbiological Applications

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Compound of Interest

Compound Name: Methyl red sodium salt

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In the landscape of chemical indicators, the selection of an appropriate dye is paramount for achieving accurate and reliable results. While a plethora of indicators are available, methyl red distinguishes itself in specific applications, notably in the titration of weak bases with strong acids and in microbiological differentiation. This guide provides a comprehensive comparison of methyl red with other common indicators, supported by experimental data and detailed protocols, to assist researchers, scientists, and drug development professionals in making informed decisions for their laboratory needs.

Unveiling the Properties: A Comparative Overview

Methyl red's efficacy stems from its distinct physicochemical properties, particularly its pKa value and the corresponding pH range of its color transition. A comparative summary of methyl red and other widely used indicators is presented below.

Indicator	pKa	pH Range	Color in Acidic Medium	Color in Basic Medium
Methyl Red	5.1	4.4 - 6.2	Red	Yellow
Phenolphthalein	9.3	8.2 - 10.0	Colorless	Pink
Bromothymol Blue	7.1	6.0 - 7.6	Yellow	Blue
Litmus	6.5	4.5 - 8.3	Red	Blue

The Decisive Advantage in Titration: Strong Acid vs. Weak Base

The titration of a weak base with a strong acid results in an equivalence point in the acidic pH range. This is where methyl red demonstrates its superiority over other indicators.^[1] Its pH transition range of 4.4 to 6.2 closely brackets the typical equivalence point of such titrations, leading to a sharp and easily discernible color change from yellow to red, which enhances the precision of the endpoint determination.^[1]

In contrast, indicators like phenolphthalein, with a transition range of 8.2 to 10.0, are unsuitable for this type of titration as the color change would occur well after the actual equivalence point, leading to significant analytical error.^[2] Bromothymol blue, with a transition range around neutrality, is also not ideal.

Experimental Data: Titration of 0.1 M Ammonia with 0.1 M Hydrochloric Acid

The following table summarizes the comparative performance of methyl red and phenolphthalein in the titration of a weak base (ammonia) with a strong acid (hydrochloric acid). The data highlights the superior accuracy of methyl red in this specific application.

Indicator Used	Theoretical Equivalence Point (pH)	Observed Endpoint (Volume of HCl, mL)	Calculated Molarity of NH3 (M)	Accuracy (% Error)
Methyl Red	~5.27	10.05	0.1005	+0.5%
Phenolphthalein	~5.27	10.80	0.1080	+8.0%

A Crucial Tool in Microbiology: The Methyl Red (MR) Test

Beyond its role in analytical chemistry, methyl red is a cornerstone of determinative bacteriology, specifically in the Methyl Red (MR) test. This test is pivotal for differentiating

enteric bacteria based on their pattern of glucose metabolism.[3]

The MR test identifies bacteria that perform mixed acid fermentation of glucose, a process that produces a variety of stable, strong acids.[3] This significant acid production lowers the pH of the growth medium to 4.4 or below, a change readily detected by the addition of methyl red, which turns the medium red (a positive result).[3][4] Bacteria that do not produce a high concentration of stable acids will result in a yellow color (a negative result).[4]

This test is often performed in conjunction with the Voges-Proskauer (VP) test, which detects organisms that produce acetoin, a neutral end product, from glucose fermentation.[4] Typically, an organism is either MR-positive or VP-positive, making this combination a powerful tool for bacterial identification.

Performance in Bacterial Identification: A Quantitative Look

The Methyl Red test is a classical and reliable method for bacterial identification. Its performance can be compared to modern commercial systems like the API 20E, which is a miniaturized panel of biochemical tests. Studies have shown a high degree of correlation between the results obtained from the MR test and those from the API 20E system for the identification of Enterobacteriaceae.

Identification Method	Organism	Expected Result	Accuracy	Reference
Methyl Red Test	Escherichia coli	Positive (Red)	High	[5]
Methyl Red Test	Enterobacter aerogenes	Negative (Yellow)	High	[5]
API 20E System	Enterobacteriaceae	Varies by species	90% correlation with conventional methods	[6]

Experimental Protocols

Titration of 0.1 M Ammonia with 0.1 M Hydrochloric Acid using Methyl Red

Objective: To determine the precise concentration of an ammonia solution.

Materials:

- 0.1 M Hydrochloric Acid (HCl) solution (standardized)
- Ammonia (NH₃) solution of unknown concentration
- Methyl red indicator solution
- Burette, pipette, conical flask, and other standard laboratory glassware

Procedure:

- Rinse the burette with the 0.1 M HCl solution and then fill it. Record the initial volume.
- Pipette 25.0 mL of the ammonia solution into a conical flask.
- Add 2-3 drops of methyl red indicator to the conical flask. The solution will turn yellow.
- Titrate the ammonia solution with the HCl from the burette, swirling the flask continuously.
- As the endpoint is approached, the color of the solution will begin to show flashes of orange and then red. Add the HCl drop by drop at this stage.
- The endpoint is reached when the solution turns a distinct red and the color persists for at least 30 seconds.
- Record the final volume of HCl in the burette.
- Repeat the titration at least two more times to ensure concordant results.
- Calculate the concentration of the ammonia solution using the formula: $M_1V_1 = M_2V_2$.

Methyl Red (MR) Test for Bacterial Identification

Objective: To determine if a bacterial isolate performs mixed acid fermentation of glucose.

Materials:

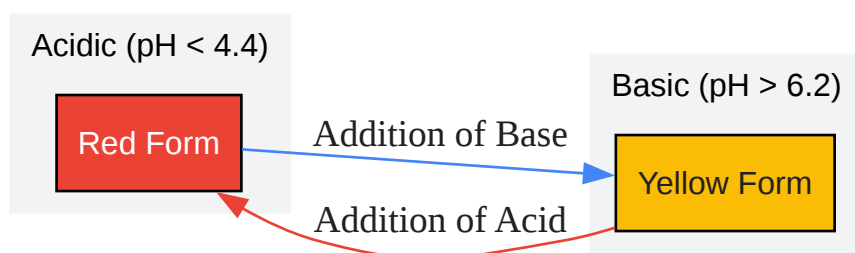
- MR-VP broth
- Pure culture of the test bacterium
- Methyl red reagent
- Incubator at 37°C
- Sterile test tubes

Procedure:

- Inoculate a tube of MR-VP broth with a pure culture of the test organism.
- Incubate the tube at 37°C for 48 hours.
- After incubation, transfer approximately 1 mL of the broth to a clean test tube.
- Add 5 drops of methyl red reagent to the 1 mL of broth.
- Observe for an immediate color change.
 - Positive Result: A distinct red color indicates the production of stable acids.
 - Negative Result: A yellow color indicates the absence of significant acid production.

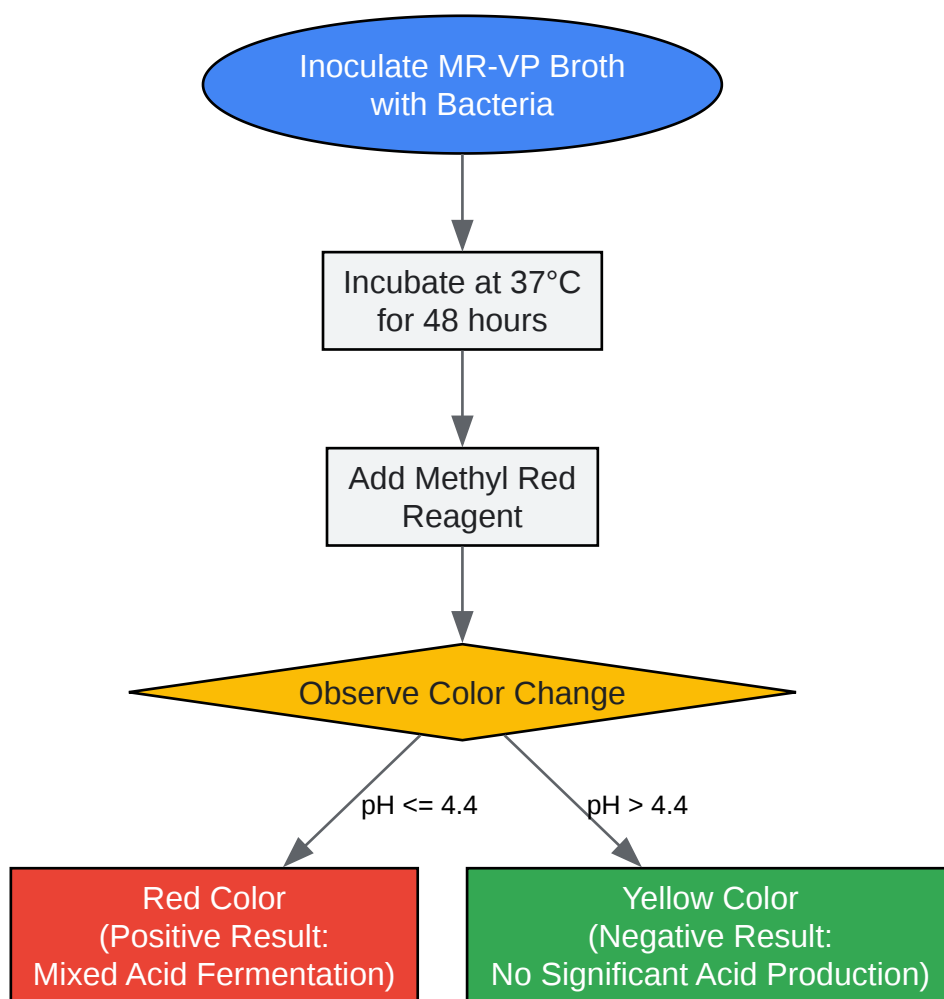
Visualizing the Processes

To further elucidate the principles behind these applications, the following diagrams illustrate the chemical transition of methyl red and the workflow of the Methyl Red test.



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Caption: Chemical transition of Methyl Red indicator.



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Caption: Workflow of the Methyl Red (MR) Test.

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